

Application Notes and Protocols for 1H-Imidazole-5-acetic acid

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Compound of Interest

Compound Name: 1H-Imidazole-5-acetic acid

Cat. No.: B1210293

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and use of **1H-Imidazole-5-acetic acid** in a laboratory setting. The information is intended for professionals in research and drug development.

Product Information

Property	Value	Reference
Chemical Name	1H-Imidazole-5-acetic acid	--INVALID-LINK--
Synonyms	Imidazole-4-acetic acid, Imidazoleacetic acid	--INVALID-LINK--
CAS Number	645-65-8	--INVALID-LINK--
Molecular Formula	C ₅ H ₆ N ₂ O ₂	--INVALID-LINK--
Molecular Weight	126.11 g/mol	--INVALID-LINK--
Appearance	White to off-white solid	[1]
Solubility	Soluble in water. Predicted water solubility: 53.3 g/L.	[2]
pKa (Strongest Acidic)	3.65 (Predicted)	[2]
pKa (Strongest Basic)	6.78 (Predicted)	[2]

Safe Handling and Personal Protective Equipment (PPE)

2.1. Hazard Identification

1H-Imidazole-5-acetic acid is classified as an irritant.^[3] Appropriate safety precautions should be taken to avoid contact with skin, eyes, and respiratory tract.

2.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powdered form to avoid dust formation.
- Ensure that eyewash stations and safety showers are readily accessible.

2.3. Personal Protective Equipment (PPE)

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile gloves. Inspect gloves for any tears or holes before use.
Skin and Body Protection	A lab coat should be worn at all times.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.

2.4. Hygiene Practices

- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.
- Do not eat, drink, or smoke in the laboratory.
- Contaminated clothing should be removed and washed before reuse.

Storage and Stability

3.1. Storage Conditions

Form	Recommended Storage Temperature	Additional Notes
Solid	0-8°C	Store in a tightly sealed container in a dry and well-ventilated place.[4]
Solutions	-20°C for short-term storage (up to 1 month), -80°C for long-term storage (up to 6 months).	Solutions are unstable and should be prepared fresh whenever possible.[5][6]

3.2. Stability

While specific quantitative stability data for **1H-Imidazole-5-acetic acid** is limited, it is known that solutions are unstable and should be freshly prepared for optimal results.[5] For a related imidazole fungicide, prochloraz, stability in aqueous solution was found to be pH-dependent, with slower degradation at neutral pH compared to acidic or alkaline conditions.[7] It is advisable to buffer aqueous solutions of **1H-Imidazole-5-acetic acid** to a neutral pH if they are to be stored for a short period.

3.3. Incompatible Materials

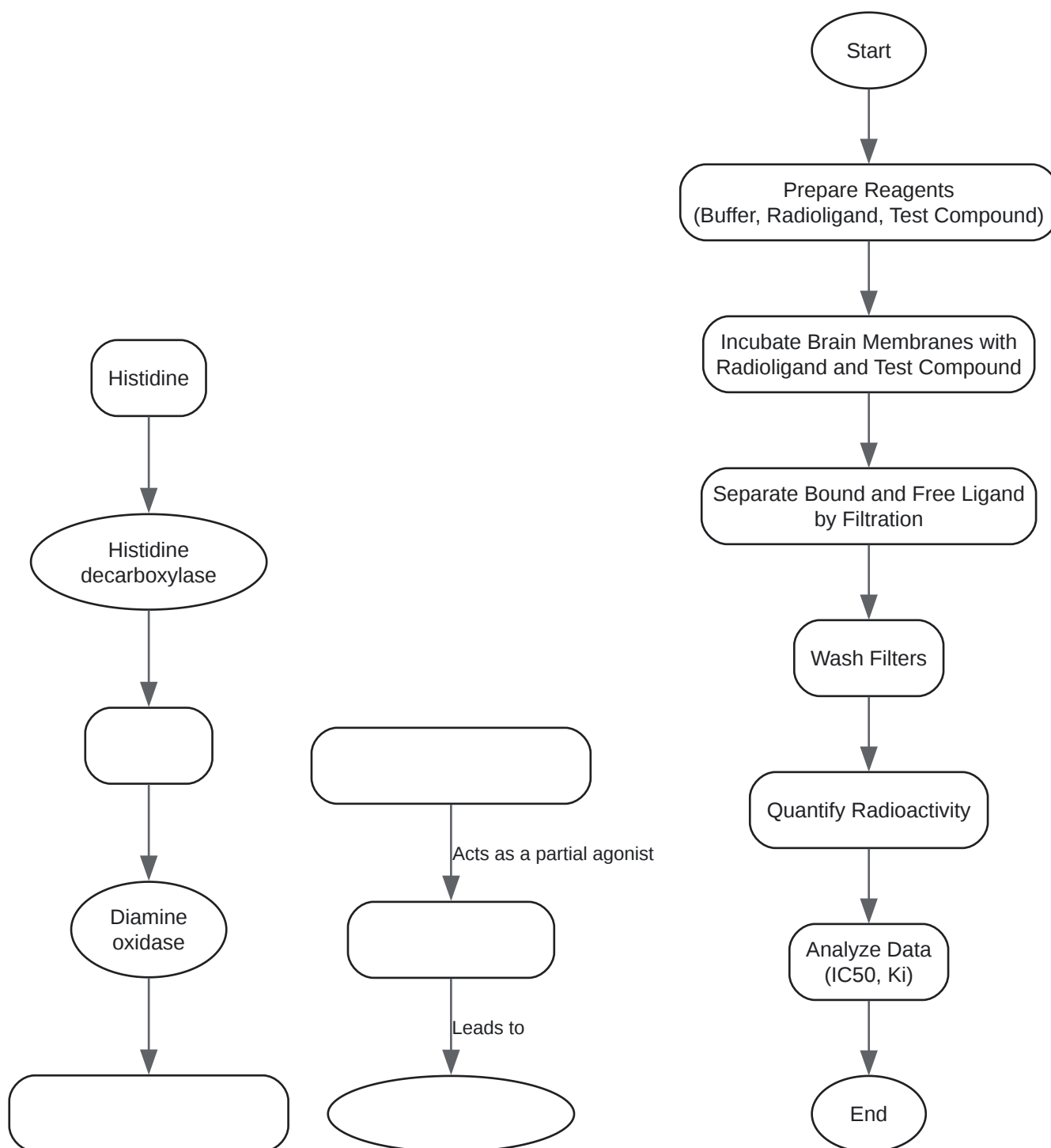
- Strong oxidizing agents
- Strong bases
- Acids and acid anhydrides

Biological Context and Signaling Pathways

1H-Imidazole-5-acetic acid, also known as imidazoleacetic acid (IAA), is an endogenous metabolite of histamine.[8] It is formed through the oxidation of histamine by the enzyme diamine oxidase.[8] In the central nervous system, IAA has been shown to act as a partial

agonist at γ -aminobutyric acid (GABA) type A (GABAA) receptors.[8][9] This interaction suggests a link between the histaminergic and GABAergic neurotransmitter systems.[3][10]

4.1. Histamine Metabolism Pathway



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